

Essential Safety and Operational Guide for Handling Enpp-1-IN-2

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Compound of Interest

Compound Name: Enpp-1-IN-2

Cat. No.: B3026001

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This guide provides crucial safety and logistical information for the handling of **Enpp-1-IN-2**, a potent Ectonucleotide Pyrophosphatase/Phosphodiesterase-1 (ENPP1) inhibitor. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and maintain experimental integrity. While a Safety Data Sheet (SDS) for a compound with the same CAS number (2378640-92-5), identified as "ENPP1 Inhibitor C," does not classify the substance as hazardous under the Globally Harmonized System (GHS), its potent enzymatic activity necessitates careful handling to prevent inadvertent exposure and ensure accurate experimental outcomes.

Quantitative Data Summary

For clarity and quick reference, the following table summarizes the key quantitative data for **Enpp-1-IN-2**.

Property	Value	Source
CAS Number	2378640-92-5	[1]
Purity	99.51%	[1]
IC ₅₀ values	0.26 µM (TG-mAMP assay), 0.48 µM (pNP-TMP assay), 2.0 µM (ATP assay)	[1]

Personal Protective Equipment (PPE)

A thorough approach to personal protection is paramount when handling potent small molecule inhibitors like **Enpp-1-IN-2**. The following PPE is recommended as a minimum requirement to create a safe working environment.

PPE Category	Specific Requirements	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Minimizes the risk of skin contact and absorption. The outer glove can be promptly removed in case of a spill.
Eye Protection	Chemical safety goggles or a face shield.	Protects the eyes from potential splashes of the compound, whether in solid or solution form.
Body Protection	A fully buttoned laboratory coat.	Shields skin and personal clothing from accidental contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95).	Recommended when handling the solid compound, especially outside of a certified chemical fume hood, to prevent inhalation of the powder. ^[2]

Operational Plan: Step-by-Step Guidance

Adherence to a strict operational plan is essential for minimizing exposure risk and ensuring the integrity of your experiments.

Work Area Preparation

- **Fume Hood:** All handling of solid **Enpp-1-IN-2** and the preparation of stock solutions should be conducted within a certified chemical fume hood.

- Work Surface: Cover the work surface with absorbent, disposable bench paper to contain any potential spills.

Experimental Protocols: Stock Solution Preparation

- Weighing:
 - Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully transfer the desired amount of solid **Enpp-1-IN-2** to the container using a clean spatula, taking care to avoid creating dust.
 - Record the precise weight of the compound.
- Solvent Addition:
 - Based on the desired stock concentration, calculate the necessary volume of a suitable solvent, such as dimethyl sulfoxide (DMSO).
 - Using a calibrated micropipette, add the calculated volume of the solvent to the vial containing the solid **Enpp-1-IN-2**.
- Dissolution:
 - Securely cap the vial.
 - Vortex or sonicate the solution until the compound is fully dissolved.
 - Visually inspect the solution to ensure no undissolved particulates remain.
- Storage of Stock Solution:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and the solvent used.

- For long-term stability, store the aliquots at -20°C for up to one month or -80°C for up to six months.

Disposal Plan

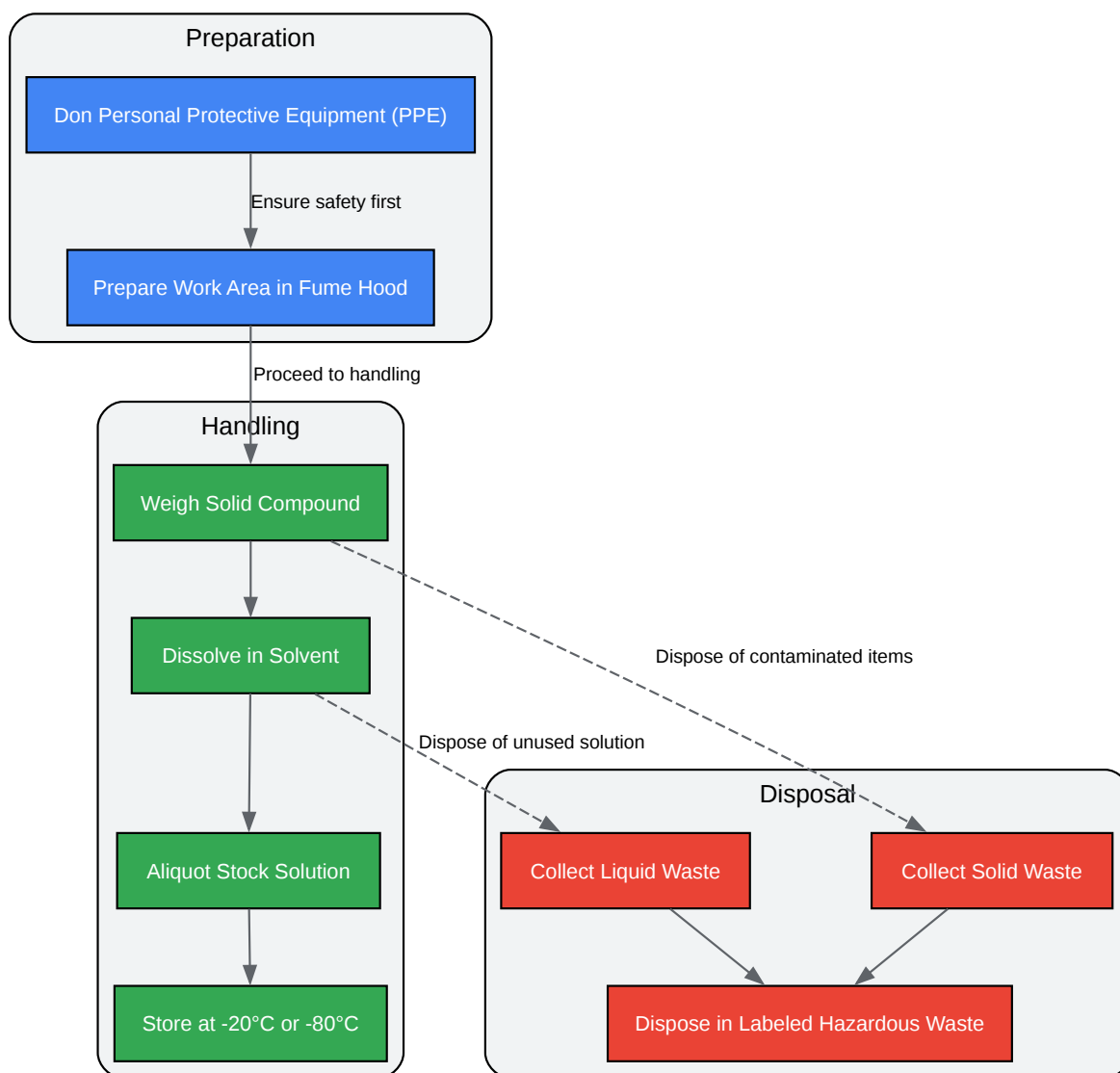
Proper disposal of **Enpp-1-IN-2** and any associated waste is critical to prevent environmental contamination and accidental exposure.

- Solid Waste: All disposable items that have come into contact with **Enpp-1-IN-2**, such as gloves, pipette tips, vials, and bench paper, should be collected in a dedicated and clearly labeled hazardous waste container.
- Liquid Waste: Unused stock solutions and any working solutions of **Enpp-1-IN-2** should be collected in a labeled hazardous liquid waste container. Do not pour any solutions containing this compound down the drain.

Handling and Disposal Workflow

The following diagram illustrates the recommended workflow for the safe handling and disposal of **Enpp-1-IN-2**.

Enpp-1-IN-2 Handling and Disposal Workflow



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Caption: Workflow for safe handling and disposal of **Enpp-1-IN-2**.

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References

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